

# Essential Safety and Operational Guidance for Handling Ritodrine Hydrochloride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Ritodrine*

Cat. No.: *B1199850*

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This document provides immediate, essential safety and logistical information for the handling of **Ritodrine** hydrochloride, a  $\beta$ 2-adrenoceptor agonist used to relax uterine muscle contraction. The information is compiled to provide procedural, step-by-step guidance on its safe use and disposal.

## Chemical Identification:

Identifier	Value
Product Name	Ritodrine Hydrochloride
Synonyms	N-(p-Hydroxyphenethyl)-4-hydroxynorephedrine hydrochloride
CAS Number	23239-51-2
Molecular Formula	C <sub>17</sub> H <sub>21</sub> NO <sub>3</sub> · HCl
Molecular Weight	323.81 g/mol

Source: TCI Chemicals Safety Data Sheet[1], Sigma-Aldrich

## Hazard Identification and Personal Protective Equipment (PPE)

**Ritodrine** hydrochloride is classified as harmful if swallowed.[1][2] Appropriate personal protective equipment must be worn at all times when handling this substance to minimize exposure risk.

Recommended Personal Protective Equipment:

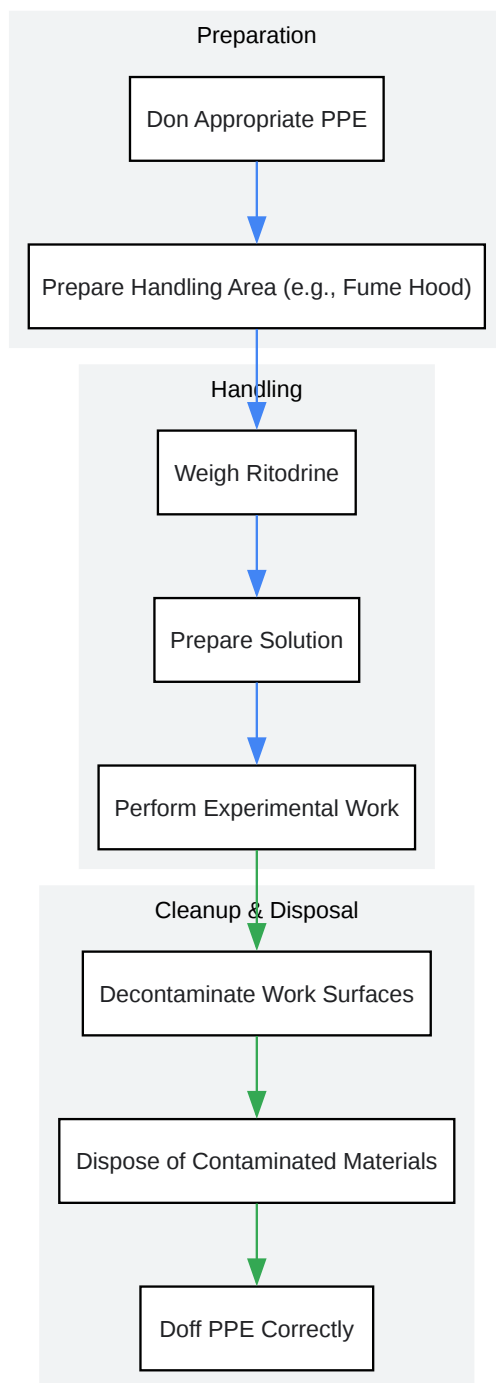
PPE Category	Item	Specifications and Use
Eye Protection	Safety goggles with side-shields	Must be worn to protect against splashes. A face shield may be required in situations with a higher risk of splashing.
Hand Protection	Protective gloves	Wear appropriate chemical-resistant gloves. It is recommended to wear two pairs of gloves when compounding, administering, and disposing of hazardous drugs. Gloves should be changed regularly, at least hourly, or immediately if contaminated, torn, or punctured.
Skin and Body Protection	Protective clothing	A disposable gown made of lint-free, low-permeability fabric with a solid front, long sleeves, and tight-fitting cuffs should be worn.
Respiratory Protection	Suitable respirator	A dust respirator should be used, especially where dust formation is possible. Ensure adequate ventilation in the work area.

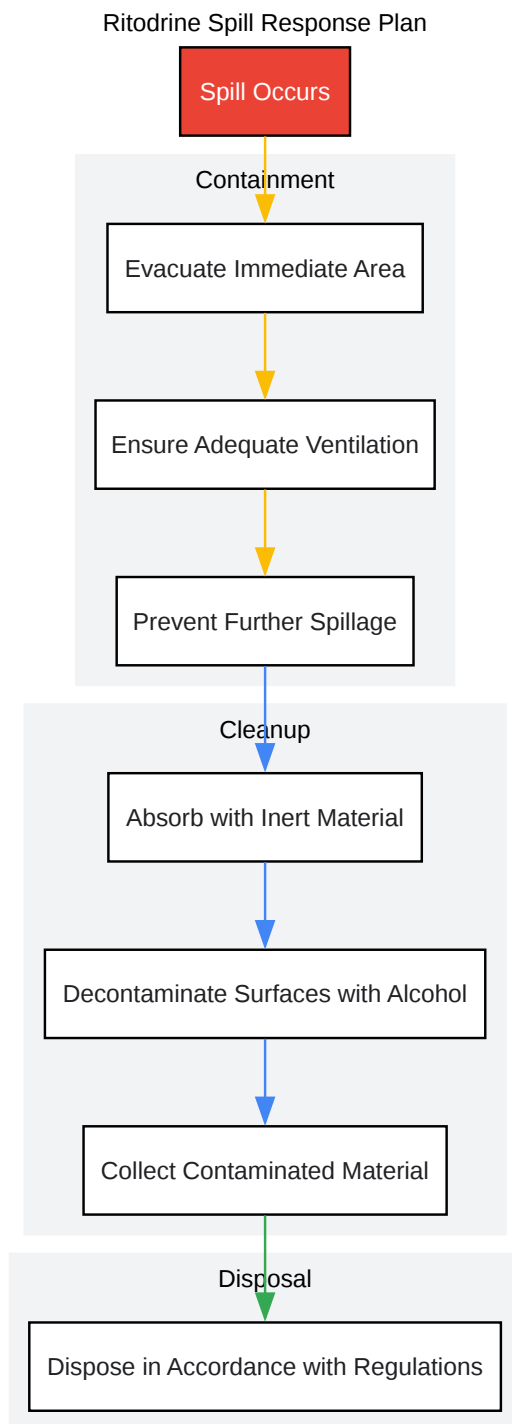
Source: MedChemExpress Safety Data Sheet, TCI Chemicals Safety Data Sheet, OSHA

# Standard Operating Procedure for Handling Ritodrine

The following workflow outlines the procedural steps for the safe handling of **Ritodrine** hydrochloride from receipt to disposal. Adherence to these steps is crucial to prevent contamination and ensure personnel safety.

## Standard Operating Procedure for Handling Ritodrine





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## References

- 1. tcichemicals.com [tcichemicals.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
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Address: 3281 E Guasti Rd

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